

# Safety and hazards of 2,3,4-Trimethylphenol

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## Compound of Interest

Compound Name: 2,3,4-Trimethylphenol

Cat. No.: B109512

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## An In-depth Technical Guide to the Safety and Hazards of 2,3,4-Trimethylphenol

### Abstract

This technical guide provides a comprehensive overview of the safety and hazards associated with **2,3,4-Trimethylphenol** (CAS No. 526-85-2). It is intended for researchers, scientists, and drug development professionals who handle this compound. This document synthesizes available data on its chemical and physical properties, hazard classifications, toxicological effects, and requisite safety protocols. All quantitative data are presented in tabular format for clarity and ease of comparison. While specific experimental protocols for the cited studies are not available in the public domain, representative methodologies based on international guidelines are provided. Visualizations of hazard relationships and a general experimental workflow are included to further aid in risk assessment and management.

## Chemical and Physical Properties

**2,3,4-Trimethylphenol** is an aromatic organic compound.[1] It presents as needle-like crystals and is characterized by a phenolic structure with three methyl groups attached to the benzene ring.[2] It is very soluble in organic solvents like benzene, diethyl ether, and ethanol, but has limited solubility in water.[2][3]

Table 1: Physical and Chemical Properties of **2,3,4-Trimethylphenol**

Property	Value	Source(s)
Molecular Formula	<b>C<sub>9</sub>H<sub>12</sub>O</b>	<a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	136.19 g/mol	<a href="#">[4]</a>
CAS Number	526-85-2	<a href="#">[4]</a>
Appearance	Needles crystals	<a href="#">[2]</a>
Melting Point	81 °C	<a href="#">[2]</a> <a href="#">[6]</a>
Boiling Point	236 °C	<a href="#">[2]</a> <a href="#">[6]</a>
Water Solubility	2.2 g/L at 25 °C (Slightly soluble)	<a href="#">[3]</a>
LogP (XLogP3)	2.7	<a href="#">[4]</a>
pKa	10.59 at 25 °C	<a href="#">[3]</a>
IUPAC Name	2,3,4-trimethylphenol	<a href="#">[4]</a>

| Synonyms | Phenol, 2,3,4-trimethyl-; 2,3,4-Hemimellitenol; 1-Hydroxy-2,3,4-trimethylbenzene | [\[1\]](#)[\[6\]](#) |

## Hazard Identification and GHS Classification

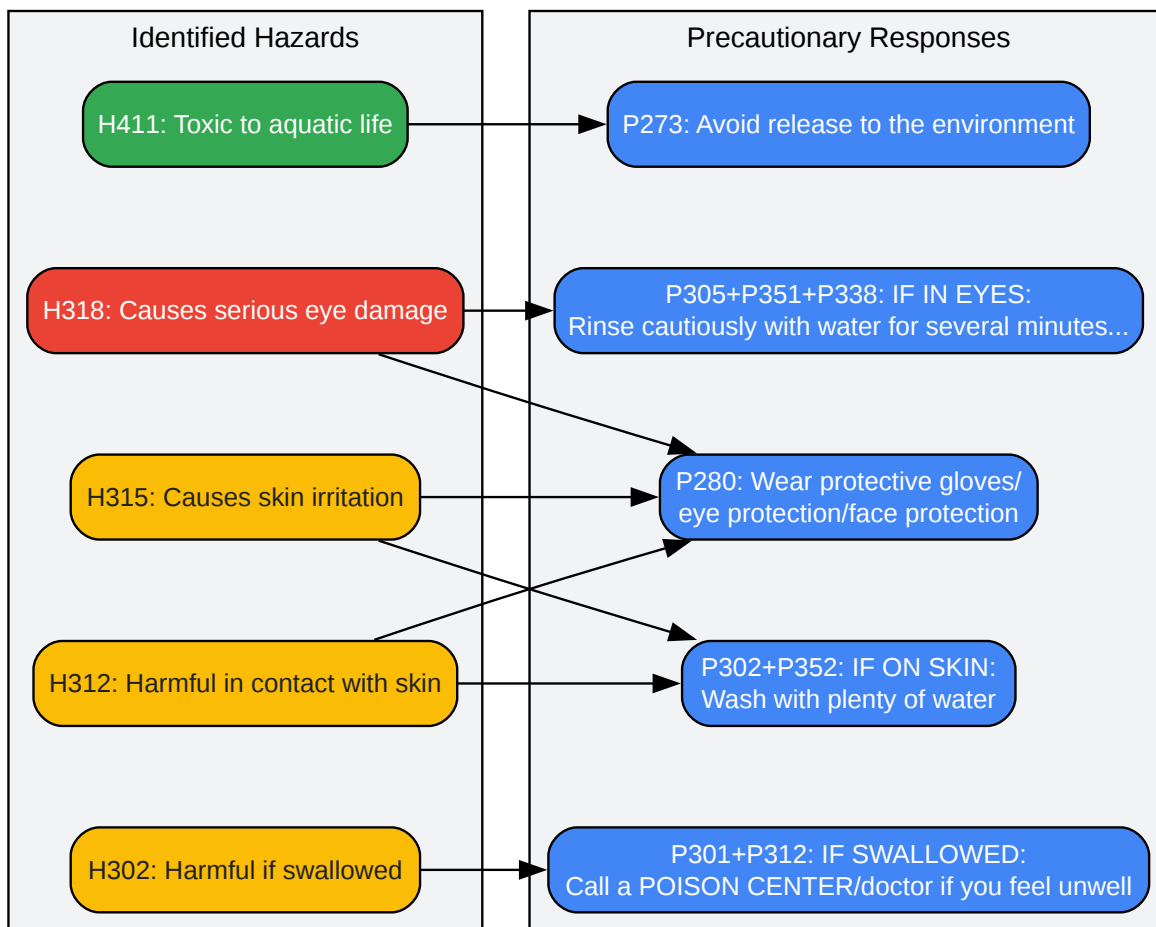
According to aggregated data from notifications to the ECHA C&L Inventory, a significant portion of suppliers (88.9%) report that **2,3,4-Trimethylphenol** does not meet GHS hazard criteria.[\[4\]](#) However, a subset of notifications (11.1%) indicates several hazards.[\[4\]](#) It is crucial for handlers to consult the specific Safety Data Sheet (SDS) provided by their supplier. The classifications from the notifying companies are summarized below.

Table 2: GHS Hazard Classification for **2,3,4-Trimethylphenol**

Hazard Class	Hazard Category	Hazard Statement Code	Hazard Statement	Notifying Percentage
Acute Toxicity, Oral	Category 4	H302	Harmful if swallowed	11.1%
Acute Toxicity, Dermal	Category 4	H312	Harmful in contact with skin	11.1%
Skin Corrosion/Irritation	Category 2	H315	Causes skin irritation	11.1%
Serious Eye Damage/Eye Irritation	Category 1	H318	Causes serious eye damage	11.1%
Hazardous to the Aquatic Environment, Long-Term Hazard	Category 2	H411	Toxic to aquatic life with long lasting effects	11.1%

Source: Aggregated GHS information provided per 117 reports by companies from 2 notifications to the ECHA C&L Inventory.[4]

The following diagram illustrates the relationship between the identified hazards and the primary precautionary responses required.



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Caption: GHS Hazard and Precautionary Statement Relationships.

## Toxicological Information

Detailed toxicological studies for **2,3,4-trimethylphenol** are not extensively documented in the provided search results. The primary hazards identified are acute toxicity, skin irritation, and serious eye damage.<sup>[4]</sup> Phenolic compounds, in general, can cause skin and eye irritation upon contact.<sup>[1]</sup>

## First Aid Measures

In case of exposure, immediate action is critical. The following first aid measures are recommended based on general safety guidelines for phenolic compounds.[7]

Table 3: First Aid Measures

Exposure Route	First Aid Procedure	Source(s)
Inhalation	<b>Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.</b>	[7][8]
Skin Contact	Immediately remove all contaminated clothing. Rinse the affected skin area with plenty of water and soap. Seek immediate medical attention.	[7][8]
Eye Contact	Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.	[7][8]

| Ingestion | Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. |[7][9] |

## Fire-Fighting Measures

While specific flammability data for **2,3,4-trimethylphenol** is limited, general guidance for related compounds should be followed.

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, alcohol-resistant foam, or water spray.[9][10]
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide (CO) and carbon dioxide (CO<sub>2</sub>).[11][12]

- Protective Equipment: As in any fire, wear a self-contained breathing apparatus (SCBA) with pressure-demand (MSHA/NIOSH approved or equivalent) and full protective gear.[\[11\]](#)[\[13\]](#)

## Accidental Release Measures

Proper containment and cleanup are essential to prevent environmental contamination and personnel exposure.

- Personal Precautions: Evacuate personnel to safe areas.[\[9\]](#) Use personal protective equipment (PPE) as described in Section 8. Avoid breathing dust, vapors, mist, or gas.[\[9\]](#)[\[10\]](#) Ensure adequate ventilation.
- Environmental Precautions: Prevent the product from entering drains, surface water, or the sanitary sewer system.[\[9\]](#)[\[13\]](#)
- Methods for Cleaning Up: For solid spills, sweep up and shovel into suitable containers for disposal.[\[11\]](#) Avoid dust formation.[\[11\]](#) For liquid spills, soak up with inert absorbent material and dispose of as hazardous waste.[\[10\]](#)

## Handling and Storage

- Handling: Always handle in a well-ventilated area, preferably within a chemical fume hood.[\[7\]](#) Wear suitable protective clothing and avoid all direct contact with skin and eyes.[\[7\]](#)[\[8\]](#) Avoid the formation of dust and aerosols.[\[8\]](#) Wash hands and any exposed skin thoroughly after handling.[\[11\]](#)
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[8\]](#)[\[9\]](#) Store locked up.[\[11\]](#) Keep away from incompatible materials such as bases, acid anhydrides, acid chlorides, and oxidizing agents.[\[11\]](#)[\[13\]](#)

## Exposure Controls and Personal Protective Equipment

Engineering controls and personal protective equipment are critical for minimizing exposure.

- Engineering Controls: Ensure that eyewash stations and safety showers are in close proximity to the workstation.[\[7\]](#)[\[14\]](#) Handle the compound in a chemical fume hood.[\[7\]](#)

- Eye/Face Protection: Wear tightly fitting safety goggles or a full-face shield (compliant with EN166 or OSHA 29 CFR 1910.133).[7][13]
- Skin and Hand Protection: Chemical-resistant gloves are mandatory.[7] A lab coat or chemical-resistant apron should be worn.[7]
- Respiratory Protection: If working outside a fume hood or if dust is generated, a NIOSH-approved respirator is necessary.[7]

## Stability and Reactivity

- Reactivity: No specific reactivity data is available in the search results.
- Chemical Stability: Stable under normal, recommended storage conditions.[13]
- Incompatible Materials: Incompatible with bases, acid anhydrides, acid chlorides, metals, copper, and oxidizing agents.[11][13]
- Hazardous Decomposition Products: Under fire conditions, hazardous decomposition products include carbon monoxide and carbon dioxide.[11][12]

## Ecological Information

Based on a minority of GHS notifications, **2,3,4-trimethylphenol** is considered toxic to aquatic life with long-lasting effects (H411).[4] Therefore, release into the environment must be avoided.[9]

## Disposal Considerations

Disposal of **2,3,4-trimethylphenol** and its contaminated materials must be conducted in accordance with local, regional, and national hazardous waste regulations.[7][13] The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[9] Do not contaminate water, foodstuffs, or sewer systems.[9]

## Transport Information

For related compounds like other solid alkylphenols, the typical transport classification is:

- UN Number: UN2430
- Proper Shipping Name: ALKYLPHENOLS, SOLID, N.O.S.
- Hazard Class: 8 (Corrosive)
- Packing Group: III Source:[13] Users must verify the specific transport regulations for **2,3,4-trimethylphenol** based on their region and mode of transport.

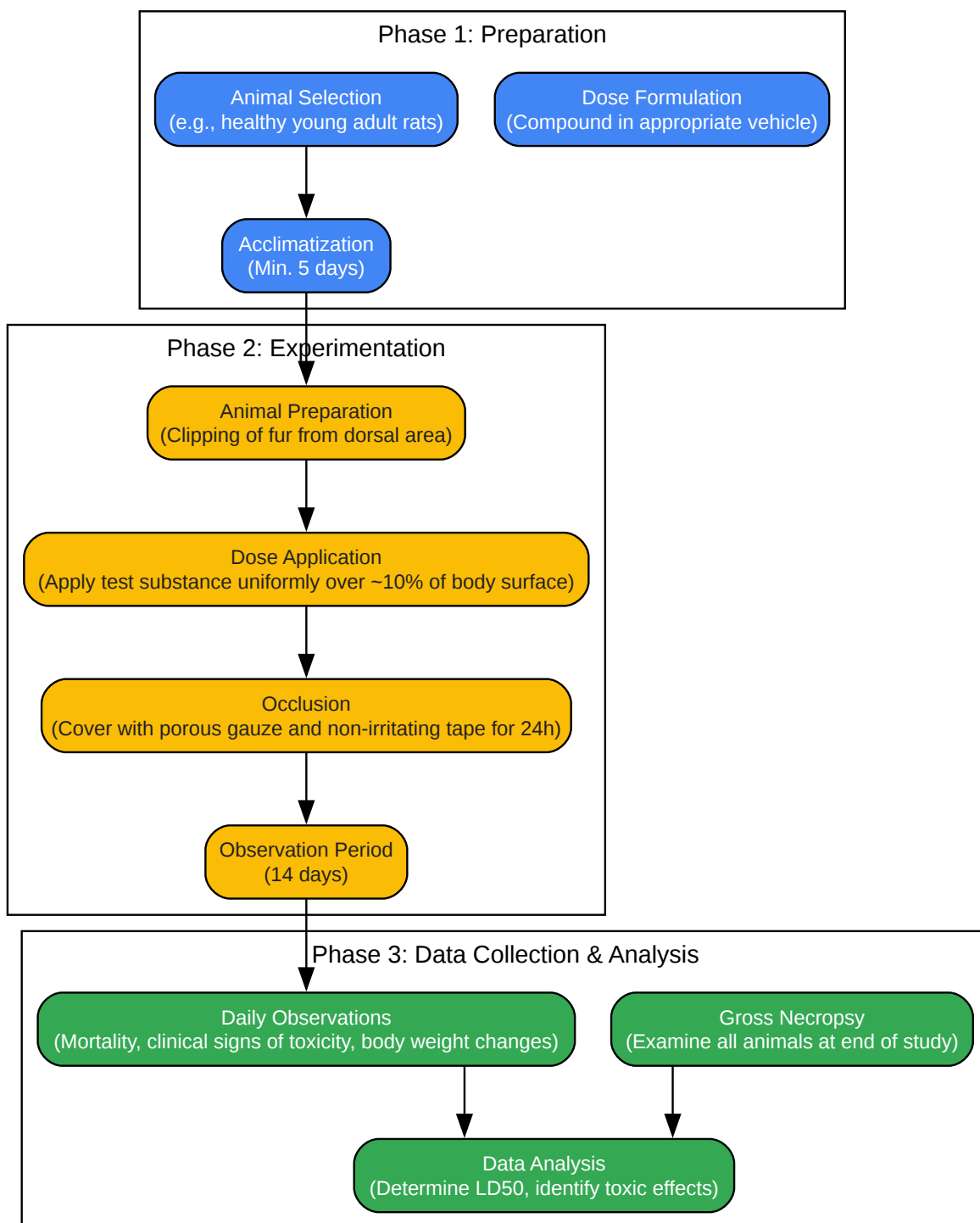
## Regulatory Information

**2,3,4-Trimethylphenol** is listed on the EPA's TSCA inventory with an "INACTIVE" status for its specific CAS number (526-85-2), while the broader "Phenol, trimethyl-" category is listed as "ACTIVE".[4] It is also listed on the Australian Inventory of Industrial Chemicals (AICIS) and the New Zealand EPA Inventory.[4]

## Representative Experimental Protocols

Detailed experimental protocols for the toxicological studies of **2,3,4-Trimethylphenol** are not provided in the surveyed literature. However, this section provides a generalized workflow for a standard acute dermal toxicity study, based on established guidelines such as those from the OECD (e.g., Guideline 402), to serve as a reference for researchers.





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Caption: Generalized Workflow for an Acute Dermal Toxicity Study.

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- To cite this document: BenchChem. [Safety and hazards of 2,3,4-Trimethylphenol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b109512#safety-and-hazards-of-2-3-4-trimethylphenol]

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